A Comparative Analysis of Benzodioxole Derivatives: A Guide for Researchers

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Compound of Interest

Compound Name:	*(R)-1,4-Benzodioxane-2-carboxylic acid*
CAS No.:	*70918-53-5*
Cat. No.:	*B103854*

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The 1,3-benzodioxole scaffold, a unique bicyclic structure featuring a benzene ring fused to a dioxole ring, is a cornerstone in medicinal chemistry and drug discovery.[1] Its presence in numerous natural products and synthetic compounds has paved the way for the development of a diverse array of derivatives with a wide spectrum of pharmacological activities.[2] This guide provides a comprehensive comparative analysis of various benzodioxole derivatives, offering researchers, scientists, and drug development professionals a critical overview of their performance, supported by experimental data and insights into their structure-activity relationships.

The Benzodioxole Core: A Privileged Scaffold in Drug Design

The versatility of the 1,3-benzodioxole moiety stems from its distinct electronic properties and its ability to serve as a key building block in the synthesis of complex molecules.[1] The dioxole ring's oxygen atoms enhance the electron density of the aromatic system, influencing the molecule's reactivity and interaction with biological targets.[1] This has led to the exploration of

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benzodioxole derivatives in a multitude of therapeutic areas, including oncology, inflammation, neurodegenerative diseases, and metabolic disorders.[3][4][5]

Comparative Analysis of Biological Activities

This section delves into a comparative analysis of benzodioxole derivatives across several key therapeutic areas, presenting quantitative data to facilitate objective evaluation.

Anticancer Activity: A Multi-pronged Attack on Malignancy

Benzodioxole derivatives have demonstrated significant potential as anticancer agents, acting through various mechanisms to inhibit tumor growth and induce cancer cell death.[6][7]

Comparative Efficacy of Anticancer Benzodioxole Derivatives:

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Compound/Derivative Class	Cell Line	IC50 Value (μM)	Key Mechanistic Insights	Reference
Carboxamide Derivative 2a	Hep3B	Potent (specific value not provided, but induced G2/M arrest)	Induces cell cycle arrest at the G2/M phase.	[8]
Carboxamide Derivative 2b	Hep3B	Potent (specific value not provided)	Reduces α-fetoprotein secretion.	[8]
Benzodiazepine Derivative 7a	HeLa, Caco-2, Hep3B	>1000 (weak activity)	-	[8]
Benzodiazepine Derivative 7b	HeLa, Caco-2, Hep3B	>1000 (weak activity)	-	[8]
HJ1 (Piperine Derivative)	HeLa	4-fold more potent than piperine	Inhibits clonogenicity, migration, and adhesion. Suppresses tumor angiogenesis.	[6]
HJ1 (Piperine Derivative)	MDA-MB-231	10-fold more potent than piperine	Inhibits clonogenicity, migration, and adhesion. Suppresses tumor angiogenesis.	[6]

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Arsenical Conjugate (MAZ2)	Cancer Cells	-	Inhibits the thioredoxin system, induces oxidative stress and apoptosis.	[7]

Expertise & Experience: Causality Behind Experimental Choices

The selection of diverse cancer cell lines, such as Hep3B (liver), HeLa (cervical), and MDA-MB-231 (breast), allows for the evaluation of the broad-spectrum or selective anticancer activity of the derivatives. The use of arsenical conjugates is a strategic approach to enhance the efficacy of arsenicals by leveraging the benzodioxole moiety to improve their pharmacokinetic profile and cellular uptake.[7]

Trustworthiness: Self-Validating Systems

The multifaceted evaluation of anticancer activity, including cytotoxicity assays (IC50 determination), cell cycle analysis, and investigation of molecular mechanisms like apoptosis induction and inhibition of the thioredoxin system, provides a robust and self-validating assessment of the compounds' therapeutic potential.

Authoritative Grounding & Comprehensive References

The anticancer activity of benzodioxole derivatives is well-documented in peer-reviewed literature, with studies consistently demonstrating their ability to interfere with key signaling pathways involved in cancer progression.[6][7]

Signaling Pathway in Anticancer Activity of Benzodioxole-Arsenical Conjugates

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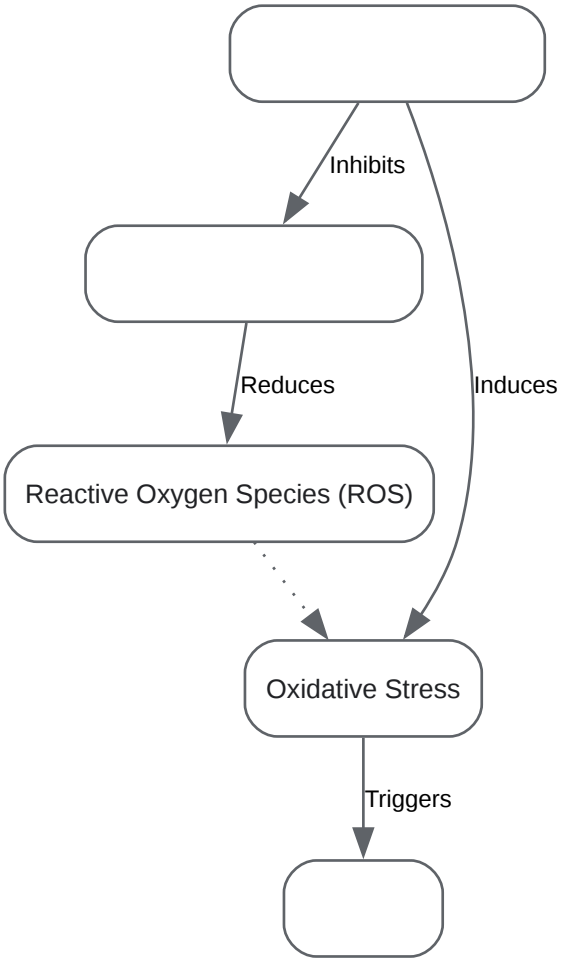

Mechanism of anticancer action.

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Caption: Mechanism of anticancer action.

Anti-inflammatory Activity: Targeting Key Mediators of Inflammation

Chronic inflammation is a hallmark of numerous diseases, and benzodioxole derivatives have emerged as promising candidates for the development of novel anti-inflammatory agents.

Comparative Efficacy of Anti-inflammatory Benzodioxole Derivatives:

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Compound/ Derivative Class	Target	IC50 Value (μM)	In Vivo Model	Key Mechanistic Insights	Reference
Aryl Acetate Derivatives	COX-1	1.12 - 27.06	-	Inhibit cyclooxygenase enzymes.	[9]
Aryl Acetate Derivatives	COX-2	1.30 - 37.45	-	Inhibit cyclooxygenase enzymes.	[9]
Aryl Acetic Acid Derivatives	COX-1	4.25 - 33.7	-	Inhibit cyclooxygenase enzymes.	[9]
Compound 11a (1,4-benzodioxine)	Tubulin	6.37	-	Inhibits tubulin polymerization, induces G2/M cell cycle arrest and apoptosis.	[10]

Experimental Workflow for In Vivo Anti-inflammatory Assay



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Caption: Workflow for in vivo evaluation.

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Antioxidant Activity: Scavenging Free Radicals

The ability of benzodioxole derivatives to act as antioxidants is a significant aspect of their therapeutic potential, as oxidative stress is implicated in a wide range of pathologies.[11]

Comparative Efficacy of Antioxidant Benzodioxole Derivatives:

Compound/Derivative Class	Assay	IC50 Value (μM)	Comments	Reference
Hypecoumic acid	DPPH	86.3 ± 0.2	Moderate activity	[3]
Benzodiazepine Derivative 7a	DPPH	39.85	Moderate activity	[8]
Benzodiazepine Derivative 7b	DPPH	79.95	Moderate activity	[8]
5,7-di-(4-methoxyphenyl)-4-methoxy-6-hydroxy-1,3-benzodioxole (7p)	In vitro models	More potent than n-propyl gallate	Methylenedioxy function contributes to phenoxy radical stabilization.	[11]

Structure-Activity Relationship (SAR) Insights for Antioxidant Activity:

Structure-activity studies have revealed key structural features that influence the antioxidant capacity of benzodioxole derivatives:

- Intramolecular Hydrogen Bonding: The presence of intramolecular hydrogen bonding in a phenol moiety can reduce antioxidant activity.[11]
- Ortho Disubstituents: The introduction of two substituents at the ortho position relative to a phenol group can increase antioxidant activity.[11]
- Methylenedioxy Group: The methylenedioxy function plays a crucial role in stabilizing the phenoxy radical, thereby contributing to the antioxidant effect.[11]

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Neuroprotective and Anti-hyperlipidemic Activities

Emerging research has highlighted the potential of benzodioxole derivatives in neuroprotection and in managing hyperlipidemia.

Neuroprotective Effects:

A recent study demonstrated that novel benzodioxole-propanamide hybrid derivatives can modulate AMPA receptor activities, suggesting their potential as neuroprotective agents in conditions like Parkinson's disease.[12] For instance, compound BDZ-P7 exhibited significant inhibitory effects on various AMPA receptor subtypes with IC50 values in the low micromolar range (3.03 - 3.2 μM).[12]

Anti-hyperlipidemic Effects:

In a study using Triton WR-1339-induced hyperlipidemic rats, certain N-(benzoylphenyl)-carboxamide derivatives demonstrated significant lipid-lowering effects.[9] At a dose of 15 mg/kg, compounds 3b and 5a significantly lowered plasma triglycerides and total cholesterol.[9] Notably, these compounds also led to a significant increase in high-density lipoprotein cholesterol (HDL-C) by 58% and 71%, respectively, and a marked reduction in low-density lipoprotein cholesterol (LDL-C).[9] Another study on 1,3-benzodioxole-based fibrate derivatives showed that a particular compound exhibited superior anti-hyperlipidemia activity compared to the standard drug fenofibrate, significantly reducing triglycerides, total cholesterol, and LDL-C in high-fat diet-induced hyperlipidemic mice.[3]

Experimental Protocols

To ensure the reproducibility and validity of research findings, detailed experimental protocols are essential.

Synthesis of Anticancer Benzodioxole Derivatives (General Procedure for Ketoester Synthesis)

This protocol describes a general method for the synthesis of ketoester benzodioxole derivatives, which have shown promising anticancer activity.[8]

Materials:

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- Dichloromethane (CH2Cl2)
- Methyl 2-(2H-1,3-benzodioxol-5-yl)acetate
- Ortho or meta chlorobenzoic acid
- Phosphorus pentoxide (P2O5)
- Distilled water
- Ethyl acetate
- 1M Sodium hydroxide (NaOH)
- Saturated sodium chloride solution

Procedure:

- To a stirred solution of dichloromethane (40 ml), add methyl 2-(2H-1,3-benzodioxol-5-yl)acetate (666 mg, 3.42 mmol), the corresponding chlorobenzoic acid (700 mg, 4.44 mmol), and phosphorus pentoxide (5 g).
- Stir the mixture at room temperature for 16-20 hours.
- Cautiously add distilled water (60 mL) to the reaction mixture.
- Extract the mixture with ethyl acetate (2 x 60 mL).
- Separate the organic layer and wash it with 1M NaOH (60 mL), saturated sodium chloride solution (60 mL), and distilled water (2 x 60 mL).
- Dry the organic layer over anhydrous sodium sulfate, filter, and concentrate under reduced pressure to obtain the crude product.
- Purify the crude product by a suitable method (e.g., column chromatography) to yield the desired ketoester derivative.

MTS Assay for Cell Viability

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The MTS assay is a colorimetric method used to assess cell viability in response to treatment with potential therapeutic agents.[13]

Materials:

- Cancer cell line of interest
- Complete cell culture medium
- Benzodioxole derivative (stock solution in a suitable solvent, e.g., DMSO)
- 96-well flat-bottom sterile microplates
- MTS reagent combined with an electron coupling agent (e.g., PES)
- Microplate reader

Procedure:

- Cell Seeding: Seed cells into a 96-well plate at a predetermined optimal density and incubate overnight to allow for cell attachment.
- Compound Treatment: Prepare serial dilutions of the benzodioxole derivative in culture medium. Remove the old medium from the wells and add 100 µL of the diluted compound solutions. Include vehicle control wells (medium with the same concentration of solvent) and blank control wells (medium only).
- Incubation: Incubate the plate for the desired treatment period (e.g., 24, 48, or 72 hours).
- MTS Addition: Add 20 µL of the combined MTS/PES solution to each well.
- Incubation for Color Development: Incubate the plate for 1-4 hours at 37°C.
- Absorbance Measurement: Record the absorbance at 490 nm using a microplate reader.
- Data Analysis: Calculate the percentage of cell viability for each treatment group relative to the vehicle control.

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DPPH Radical Scavenging Assay for Antioxidant Activity

The DPPH assay is a common and straightforward method for evaluating the free radical scavenging capacity of a compound.

Materials:

- 2,2-diphenyl-1-picrylhydrazyl (DPPH)
- Methanol or ethanol
- Benzodioxole derivative (test sample)
- Known antioxidant (e.g., ascorbic acid or Trolox) as a positive control
- 96-well microplate
- Spectrophotometer or microplate reader

Procedure:

- DPPH Solution Preparation: Prepare a stock solution of DPPH in methanol or ethanol. This solution should be freshly prepared and protected from light. Dilute the stock solution to a working concentration (e.g., 0.1 mM) that gives an absorbance of approximately 1.0 at 517 nm.
- Sample Preparation: Prepare a series of dilutions of the benzodioxole derivative and the positive control in the same solvent used for the DPPH solution.
- Reaction Mixture: In a 96-well plate, add a specific volume of the sample or control solution to a defined volume of the DPPH working solution. Include a blank containing only the solvent and the DPPH solution.
- Incubation: Incubate the plate in the dark at room temperature for a set period (e.g., 30 minutes).
- Absorbance Measurement: Measure the absorbance of each well at 517 nm.

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- Calculation: Calculate the percentage of DPPH radical scavenging activity using the following formula: % Scavenging Activity = [(A_control - A_sample) / A_control] x 100 Where A_control is the absorbance of the blank and A_sample is the absorbance of the test sample.

- IC50 Determination: Plot the percentage of scavenging activity against the sample concentrations to determine the IC50 value (the concentration of the sample required to scavenge 50% of the DPPH radicals).

Conclusion and Future Directions

The comparative analysis presented in this guide underscores the significant therapeutic potential of benzodioxole derivatives across a range of diseases. The versatility of the benzodioxole scaffold allows for extensive structural modifications, leading to the development of compounds with enhanced potency and selectivity for various biological targets. Future research should focus on further elucidating the mechanisms of action, particularly for neuroprotective and anti-hyperlipidemic activities, and on conducting comprehensive in vivo studies to validate the promising in vitro findings. The continued exploration of structure-activity relationships will be crucial in designing the next generation of benzodioxole-based therapeutics with improved efficacy and safety profiles.

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